

potassium iodide chemical formula and molecular structure

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Compound of Interest

Compound Name: Potassium Iodide

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An In-depth Technical Guide to Potassium Iodide (KI)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, molecular structure, and relevant experimental protocols for **potassium iodide** (KI), a compound of significant interest in various scientific and pharmaceutical fields.

Core Chemical and Physical Properties

Potassium iodide is an inorganic ionic compound with the chemical formula KI.^{[1][2]} It is composed of a potassium cation (K⁺) and an iodide anion (I⁻) held together by an ionic bond.^{[3][4]} It appears as a white, odorless, crystalline solid and is the most commercially significant iodide compound.^{[2][5]}

The key physicochemical properties of **potassium iodide** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Citations
Identifiers			
IUPAC Name	Potassium Iodide	-	[2]
CAS Number	7681-11-0	-	[2][6][7]
Molecular Properties			
Chemical Formula	KI	-	[2][4]
Molecular Weight	166.0028	g/mol	[1][4][5]
Composition	76.45% Iodine, 23.55% Potassium	% by mass	[8][9]
Physical Properties			
Appearance	White crystalline solid	-	[1][2]
Density	3.123	g/cm ³	[1][4]
Melting Point	681	°C	[1][2][4]
Boiling Point	1330	°C	[1][2][4]
Solubility			
in Water (0 °C)	1280	mg/mL	[2]
in Water (20 °C)	1400	mg/mL	[1][2]
in Water (60 °C)	1760	mg/mL	[2]
in Water (100 °C)	2060	mg/mL	[2]
Thermodynamic Properties			
Heat of Fusion	26.9	kJ·mol ⁻¹	[1]
Heat of Vaporization	164	kJ·mol ⁻¹	[1]
Specific Heat Capacity (C _p)	52.7	J·mol ⁻¹ ·K ⁻¹	[1]

Optical Properties			
Refractive Index	1.677 (at 589 nm)	-	[1]
Other Properties			
pH (Aqueous Solution)	~7.0 (neutral to slightly alkaline)	-	[1][5]

Molecular and Crystal Structure

Potassium iodide is a classic example of an ionic compound with a well-defined crystal lattice.

The bond between the potassium cation (K^+) and the iodide anion (I^-) is ionic. This electrostatic attraction results from the transfer of one electron from the potassium atom to the iodine atom, forming ions with stable electron configurations.

In its solid state, **potassium iodide** crystallizes in a face-centered cubic (FCC) lattice, commonly known as the rock salt or sodium chloride structure.[1][10][11] In this arrangement, each potassium ion is octahedrally coordinated by six iodide ions, and conversely, each iodide ion is surrounded by six potassium ions.[1][10] The K-I bond distance is 3.533 Å, and the lattice parameter is 7.0656 Å at 25°C.[1] This highly ordered and symmetrical structure is responsible for its crystalline nature and physical properties like its high melting point.[11]

Caption: Face-centered cubic (FCC) crystal structure of KI.

Experimental Protocols

Detailed methodologies for key experiments involving **potassium iodide** are provided below. These protocols are fundamental for synthesis and analysis in a research setting.

This protocol describes the preparation of **potassium iodide** from the reaction of potassium hydroxide and iodine.[2][4]

Objective: To synthesize **potassium iodide** (KI).

Materials:

- Potassium Hydroxide (KOH) pellets
- Iodine (I₂) crystals
- Distilled water
- Ethanol
- Beakers, heating mantle, stirring rod, filtration apparatus

Methodology:

- Preparation of KOH Solution: Carefully dissolve a stoichiometric amount of potassium hydroxide in a minimal amount of distilled water in a beaker. The reaction is exothermic.
- Reaction with Iodine: Slowly add iodine crystals to the hot potassium hydroxide solution while stirring continuously. The reaction produces **potassium iodide** and potassium iodate (KIO₃).
 - Reaction: $6 \text{ KOH} + 3 \text{ I}_2 \rightarrow 5 \text{ KI} + \text{KIO}_3 + 3 \text{ H}_2\text{O}$
- Reduction of Iodate: To convert the potassium iodate byproduct to **potassium iodide**, the solution is evaporated to dryness, and the resulting solid mixture is heated strongly with powdered carbon (charcoal).
 - Reaction: $2 \text{ KIO}_3 + 3 \text{ C} \rightarrow 2 \text{ KI} + 3 \text{ CO}_2$
- Purification: The resulting solid is cooled, then dissolved in a minimal amount of hot distilled water.
- Filtration: The solution is filtered to remove any unreacted carbon and other insoluble impurities.
- Crystallization: The filtrate is allowed to cool slowly. **Potassium iodide** will crystallize out of the solution. The process can be enhanced by adding ethanol to reduce the solubility of KI.
- Drying: The crystals are collected by filtration, washed with a small amount of cold ethanol, and dried in a desiccator.

This protocol details a redox titration method to determine the concentration of an unknown **potassium iodide** solution using a standardized potassium permanganate solution.

Objective: To determine the concentration of a KI solution.

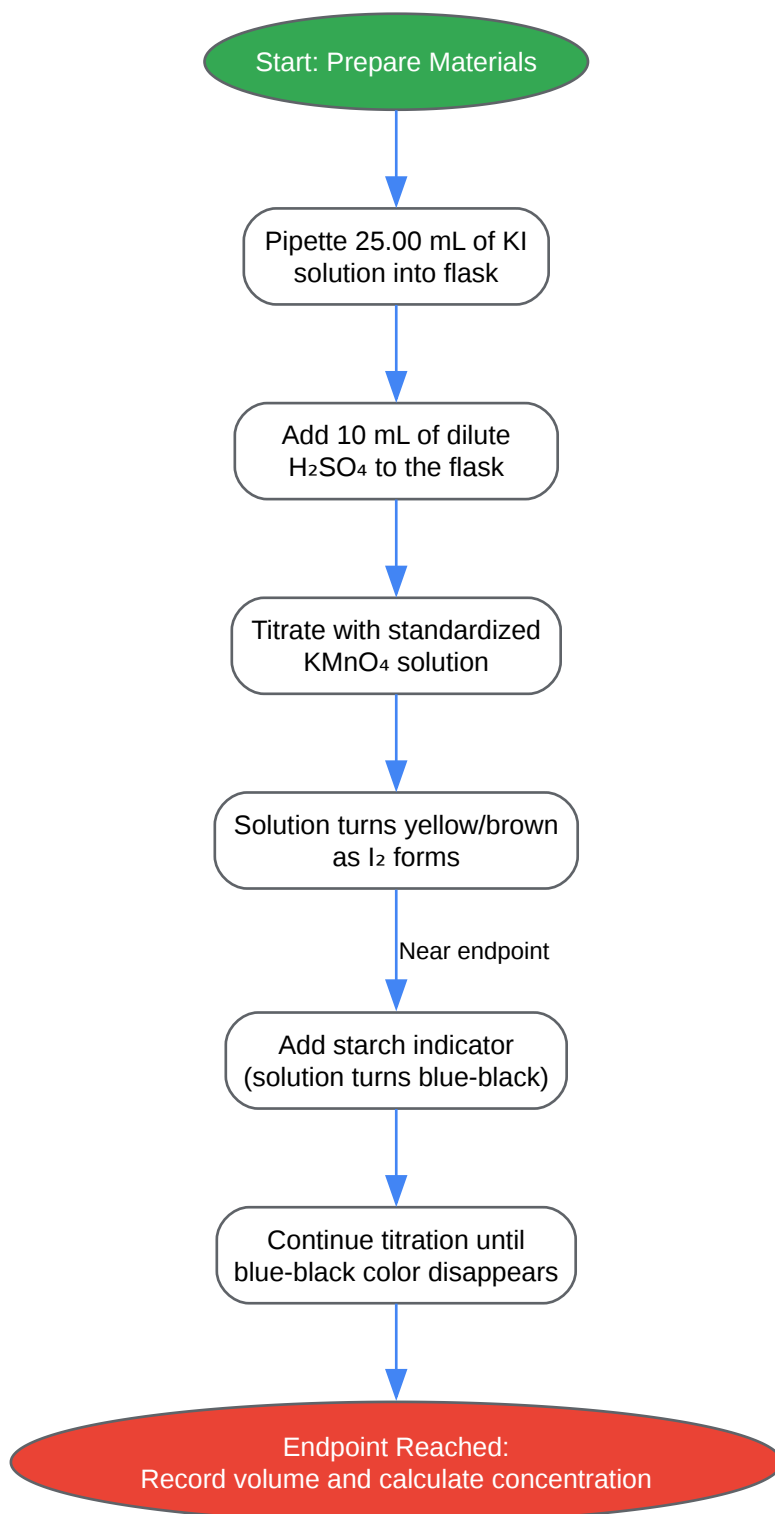
Materials:

- **Potassium Iodide** (KI) solution (unknown concentration)
- Standardized Potassium Permanganate (KMnO₄) solution (e.g., 0.02 M)
- Sulfuric Acid (H₂SO₄), dilute (e.g., 2 M)
- Starch indicator solution
- Burette, pipette, conical flasks

Methodology:

- **Sample Preparation:** Pipette a known volume (e.g., 25.00 mL) of the **potassium iodide** solution into a conical flask.
- **Acidification:** Add approximately 10 mL of dilute sulfuric acid to the flask. The acidic medium is necessary for the redox reaction to proceed correctly.
- **Titration:** Titrate the acidified KI solution with the standardized KMnO₄ solution from the burette. The permanganate ion (MnO₄⁻) will oxidize the iodide ion (I⁻) to iodine (I₂).
 - Reaction: $10 \text{ KI} + 2 \text{ KMnO}_4 + 8 \text{ H}_2\text{SO}_4 \rightarrow 5 \text{ I}_2 + 2 \text{ MnSO}_4 + 6 \text{ K}_2\text{SO}_4 + 8 \text{ H}_2\text{O}$
- **Endpoint Detection:** As the KMnO₄ is added, the solution will turn yellow, then brown, due to the formation of iodine. When the reaction is near completion (solution is pale yellow), add a few drops of starch indicator. The solution will turn a deep blue-black color due to the formation of the starch-iodine complex.
- **Final Endpoint:** Continue the titration dropwise until the blue-black color disappears, and the solution becomes colorless. This is the endpoint.

- Calculation: Record the volume of KMnO_4 solution used. Calculate the molarity of the KI solution using the stoichiometry of the balanced chemical equation.



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Caption: Workflow for titrimetric analysis of **potassium iodide**.

Biological Role in Thyroid Hormone Synthesis

For drug development professionals, the primary relevance of iodide is its critical role in thyroid function. Iodide is an essential substrate for the synthesis of thyroid hormones, thyroxine (T4) and triiodothyronine (T3).

The process involves several key steps:

- **Iodide Trapping:** Iodide from the bloodstream is actively transported into the thyroid follicular cells by the Sodium-Iodide Symporter (NIS).
- **Oxidation and Organification:** Inside the cell, the enzyme thyroperoxidase (TPO) oxidizes iodide (I^-) to iodine (I^0). This reactive iodine is then immediately incorporated into tyrosine residues on a large glycoprotein called thyroglobulin (Tg). This process is known as organification.
- **Coupling:** TPO also catalyzes the coupling of these iodinated tyrosine residues (monoiodotyrosine, MIT, and diiodotyrosine, DIT) to form T4 and T3, which remain attached to the thyroglobulin backbone.
- **Storage and Secretion:** This iodinated thyroglobulin is stored as colloid in the follicular lumen. Upon stimulation by Thyroid-Stimulating Hormone (TSH), the colloid is endocytosed back into the follicular cell, where lysosomes cleave T4 and T3 from the Tg backbone, allowing the hormones to be secreted into the bloodstream.

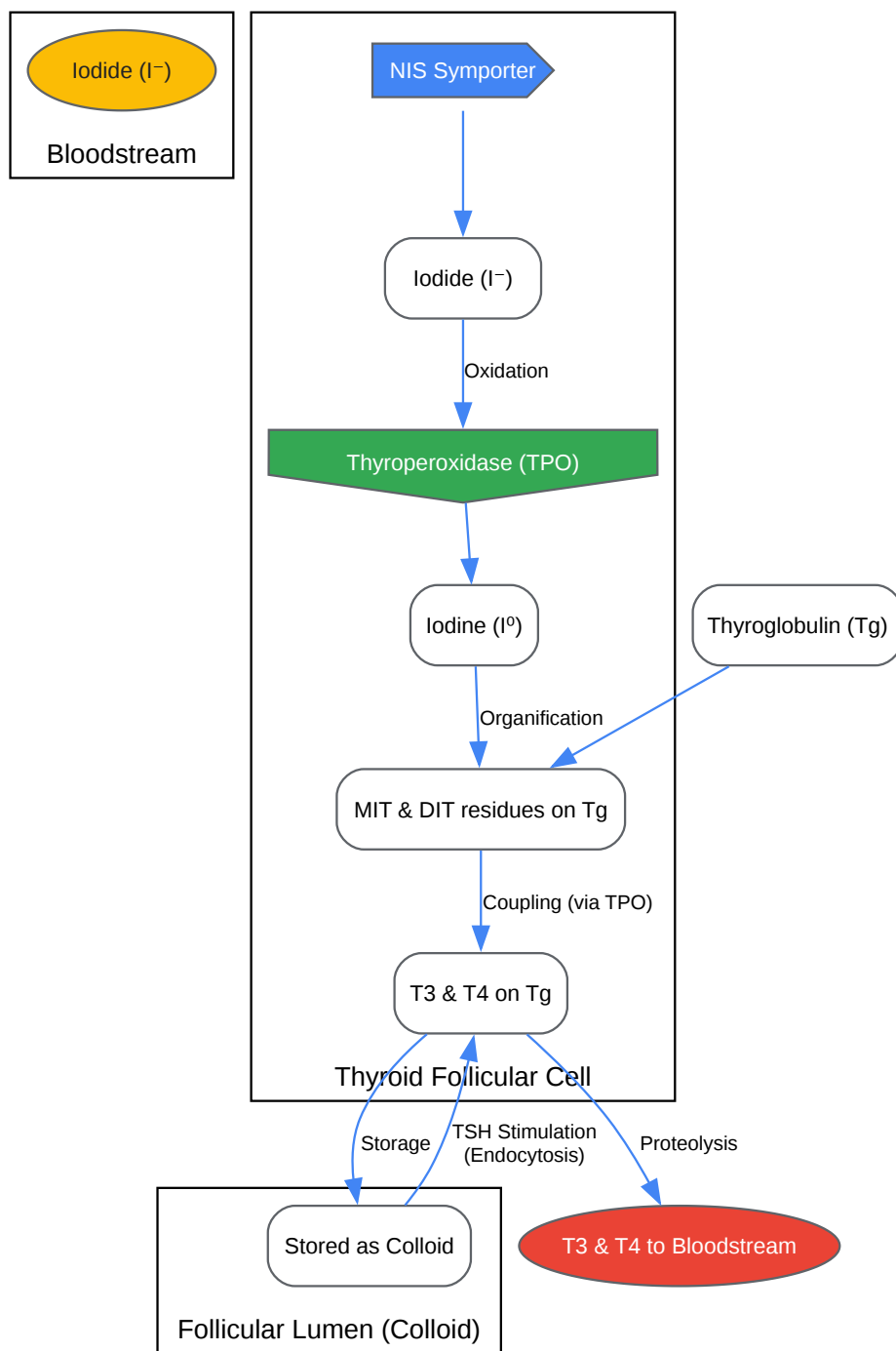


Fig. 3: Iodide Pathway in Thyroid Hormone Synthesis

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Caption: Role of iodide in the synthesis of thyroid hormones.

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